

An In-depth Technical Guide to 3,5-Dimethylphenol (CAS 108-68-9)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dimethylphenol** (CAS 108-68-9), a significant chemical intermediate. The document details its physicochemical properties, spectroscopic data, synthesis protocols, and its role in various industrial and biological processes.

Core Data Summary Physicochemical Properties



Property	Value	Reference
CAS Number	108-68-9	
Molecular Formula	C ₈ H ₁₀ O	[1]
Molecular Weight	122.16 g/mol	[1]
Appearance	Colorless to yellowish needle- like crystals	[1]
Melting Point	68 °C	[1]
Boiling Point	219.5 °C	[1]
Solubility	Slightly soluble in water; soluble in sodium hydroxide solution and organic solvents like ethanol.	[1]
LD50 (Oral, Rat)	1750 mg/kg	[1]

Spectroscopic Data

Spectrum Type	Peak Information
¹ H NMR	Chemical shifts (ppm): 6.57 (s, 1H, Ar-H), 6.46 (s, 2H, Ar-H), 4.7 (br s, 1H, -OH), 2.22 (s, 6H, 2x -CH ₃)
¹³ C NMR	Chemical shifts (ppm): 155.15, 139.58, 122.74, 113.33, 21.16
IR (Infrared)	Major peaks (cm ⁻¹): ~3300 (O-H stretch, broad), ~3000 (C-H stretch, aromatic), ~1600, 1470 (C=C stretch, aromatic), ~1200 (C-O stretch), ~850 (C-H bend, aromatic)
Mass Spectrometry (MS)	Molecular Ion (M ⁺): m/z = 122. Key fragments: m/z = 107 (loss of CH ₃), m/z = 79, 77.

Experimental Protocols



Synthesis of 3,5-Dimethylphenol from Isophorone

A prevalent industrial synthesis method involves the catalytic conversion of isophorone to **3,5-dimethylphenol** in the gaseous phase.[2][3]

Materials:

- Isophorone (3,5,5-trimethyl-2-cyclohexen-1-one)
- Catalyst: Chromium-nickel-steel alloy (18/8 type: ~74% Fe, 18% Cr, 8% Ni)[2] or a rare earth metal on an alumina carrier[3]
- Tubular reactor

Procedure:

- The isophorone-containing process stream is guided through reaction zones within the tubular reactor that contain the catalyst.[4]
- The reaction is carried out at temperatures in the range of 450-600 °C.[2]
- The process stream between these reaction zones is thermostated in zones that do not contain any catalyst.[4]
- This method can yield 65-68% of 3,5-dimethylphenol by weight.[2] A key advantage of the
 chromium-nickel-steel alloy catalyst is the prevention of carbon deposits, ensuring the
 catalyst's activity remains constant over extended periods.[2]

Visualized Workflows and Pathways Synthesis Workflow from Isophorone



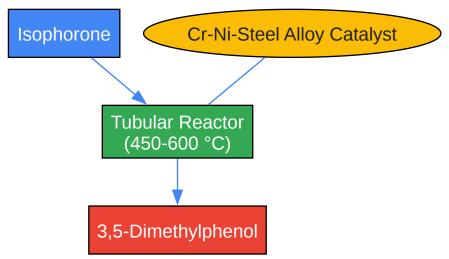


Figure 1: Synthesis of 3,5-Dimethylphenol from Isophorone

Click to download full resolution via product page

Caption: Synthesis of **3,5-Dimethylphenol** from Isophorone.

Bacterial Biodegradation Pathway

Certain bacteria can degrade dimethylphenols. In Pseudomonas species, the degradation of phenolic compounds can occur via different catabolic pathways, often involving catechol intermediates.[5] The metabolism in some organisms involves hydroxylation to form a catechol derivative. For instance, in rabbits, **3,5-dimethylphenol** is metabolized to **3,5-dimethylcatechol**.



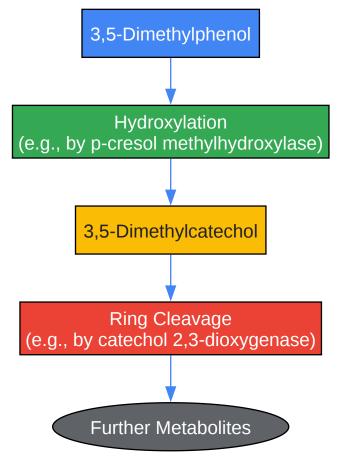


Figure 2: Bacterial Biodegradation of 3,5-Dimethylphenol

Click to download full resolution via product page

Caption: Bacterial Biodegradation of **3,5-Dimethylphenol**.

Applications

3,5-Dimethylphenol is a versatile industrial intermediate with a broad spectrum of applications:

- Polymers and Resins: It is a key component in the production of specialized phenolic resins, which are valued for their thermal stability and chemical resistance and are used in coatings, adhesives, and composite materials.
- Agrochemicals: It serves as a precursor in the synthesis of various insecticides and herbicides.
- Pharmaceuticals: It is utilized as a key intermediate in the synthesis of a variety of active pharmaceutical ingredients (APIs).[6]



- Antioxidants: It is used in the manufacturing of antioxidants that prevent oxidative damage in various products.[6]
- Other Uses: It also finds applications in the production of dyes and as a component in some disinfectants.

Safety and Handling

Hazard Classification:

- Acute Toxicity (Oral and Dermal): Toxic if swallowed or in contact with skin.
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.

Precautionary Measures:

- Wear protective gloves, clothing, eye, and face protection.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.
- Store in a well-ventilated place. Keep container tightly closed.

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. Application and preparation of 3,5-dimethylphenol Chemicalbook [chemicalbook.com]
- 2. US3641166A Process for preparing 3 5-dimethylphenol from isophorone Google Patents [patents.google.com]
- 3. Process for the preparation of 3,5-dimethylphenol Patent 0080759 [data.epo.org]
- 4. US5969196A Process for preparing 3,5-dimethylphenol Google Patents [patents.google.com]
- 5. Biodegradation of dimethylphenols by bacteria with different ring-cleavage pathways of phenolic compounds PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,5-Dimethylphenol (CAS 108-68-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042653#3-5-dimethylphenol-cas-number-108-68-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com